

Safe Handling and Disposal of (1,2-Dibromoethyl)benzene: A Comprehensive Guide

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Compound of Interest

Compound Name: (1,2-Dibromoethyl)benzene

Cat. No.: B150757

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **(1,2-Dibromoethyl)benzene**, including detailed operational and disposal plans.

(1,2-Dibromoethyl)benzene is a chemical compound that demands careful handling due to its hazardous nature. It is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} Furthermore, it is a lachrymator, meaning it can irritate the eyes and cause tearing.^{[2][3]} Adherence to strict safety protocols is crucial to mitigate the risks associated with this chemical.

Hazard Identification and Classification

Properly identifying the hazards associated with **(1,2-Dibromoethyl)benzene** is the first step in safe handling. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage ^{[1][2]}
Serious Eye Damage/Eye Irritation	1	Causes severe skin burns and eye damage ^{[1][2]}

Signal Word: Danger^{[1][3]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **(1,2-Dibromoethyl)benzene** is essential for safe storage and handling.

Property	Value
Appearance	Light yellow to white crystalline powder or crystals[1][4]
Molecular Formula	C8H8Br2[4][5]
Molecular Weight	263.96 g/mol [5]
Melting Point	68 - 74 °C / 154.4 - 165.2 °F[1][5]
Boiling Point	139 - 141 °C / 282.2 - 285.8 °F @ 15 mmHg[1][5]
Solubility	No information available
CAS Number	93-52-7[1][2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table outlines the required PPE for handling **(1,2-Dibromoethyl)benzene**.

Body Part	Required PPE	Specification
Eyes/Face	Safety glasses with side-shields and a face shield	Must comply with EN166 or equivalent standards.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and protective clothing	Gloves must be inspected prior to use and disposed of properly. A lab coat or apron is necessary.
Respiratory	Respirator with appropriate filter cartridges	Use a NIOSH (US) or CEN (EU) approved respirator when ventilation is inadequate or for prolonged exposure.

Operational Plan for Handling (1,2-Dibromoethyl)benzene

A systematic approach to handling **(1,2-Dibromoethyl)benzene** will minimize the risk of exposure and accidents.

1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[\[1\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[6\]](#)
- Assemble all necessary equipment and reagents before starting.
- Put on all required personal protective equipment.

2. Handling:

- Avoid inhalation of dust or vapors.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Weigh and transfer the chemical in a fume hood.

- Keep the container tightly closed when not in use.[7]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[1][7]
- Keep away from incompatible materials such as bases and metals.[1]
- Store locked up.[1]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1][3]
Skin Contact	Immediately remove all contaminated clothing. [1] Wash skin with soap and plenty of water for at least 15 minutes.[3] Seek immediate medical attention.[1][3]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

Spill Response:

- Evacuate the area.

- Wear appropriate PPE, including respiratory protection.
- For solid spills, sweep up and shovel into a suitable container for disposal.^[1] Avoid generating dust.^[1]
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

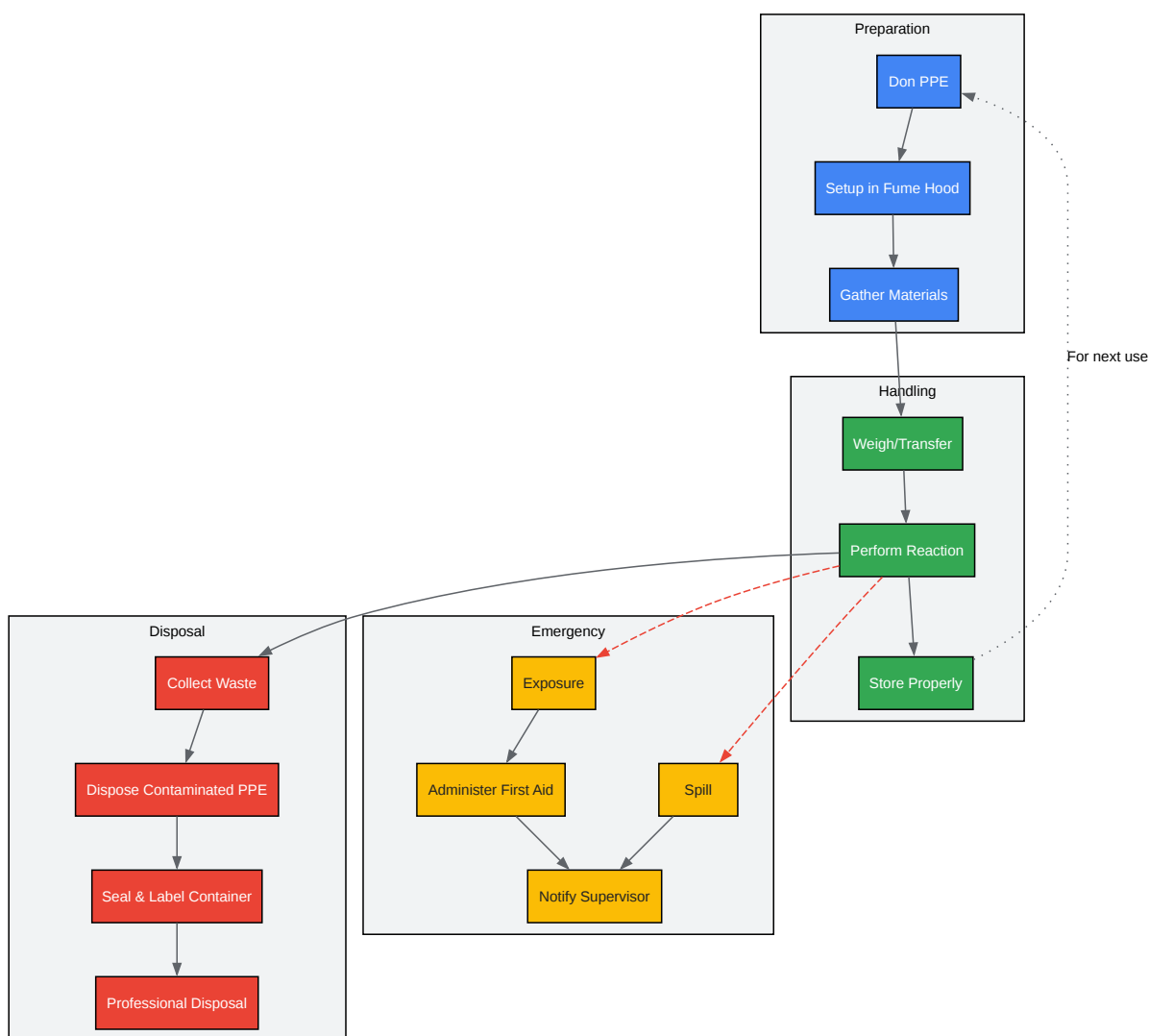
Disposal Plan

(1,2-Dibromoethyl)benzene and any contaminated materials must be disposed of as hazardous waste.

- Chemical Waste: Collect in a designated, labeled, and sealed container.
- Contaminated PPE: Dispose of as hazardous waste in accordance with local, state, and federal regulations.
- Disposal Method: Arrange for disposal by a licensed professional waste disposal service.^[1]
^[7] Do not dispose of down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **(1,2-Dibromoethyl)benzene**.



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Caption: Workflow for safe handling of **(1,2-Dibromoethyl)benzene**.

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